

IP6K2-IN-2 not showing expected effect in cells

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Compound of Interest

Compound Name: IP6K2-IN-2

Cat. No.: B15609187

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Technical Support Center: IP6K2-IN-2

Welcome to the technical support center for **IP6K2-IN-2**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting experiments where **IP6K2-IN-2** is not exhibiting its expected cellular effects.

Frequently Asked Questions (FAQs)

Q1: What is **IP6K2-IN-2** and what is its primary mechanism of action?

A1: **IP6K2-IN-2** is a small molecule inhibitor of Inositol Hexakisphosphate Kinase 2 (IP6K2). IP6K2 is an enzyme that catalyzes the phosphorylation of inositol hexakisphosphate (IP6) to produce diphosphoinositol pentakisphosphate (IP7)[1]. IP7 is a signaling molecule involved in various cellular processes, including apoptosis, energy metabolism, and stress responses[1]. **IP6K2-IN-2** works by binding to the active site of the IP6K2 enzyme, preventing the synthesis of IP7 and thereby modulating these downstream signaling pathways[1].

Q2: What are the known cellular effects of inhibiting IP6K2?

A2: Inhibition of IP6K2 has been shown to have several cellular effects, including:

- Induction of Apoptosis: IP6K2 is implicated in p53-mediated apoptosis. Inhibition of IP6K2 can restore apoptotic pathways in cancer cells, making them more susceptible to programmed cell death[1][2][3].

- **Modulation of Hedgehog Signaling:** IP6K2 is a positive regulator of the Hedgehog signaling pathway, acting downstream of Smoothened (Smo) and upstream of the Gli transcription factors[4][5]. Inhibition of IP6K2 can therefore disrupt this pathway, which is crucial in embryonic development and can be dysregulated in cancer.
- **Regulation of Cellular Energy Metabolism:** IP6K2 interacts with creatine kinase-B (CK-B), a key enzyme in energy homeostasis[6][7][8]. Deletion or inhibition of IP6K2 can lead to decreased levels of phosphocreatine and ATP, and is associated with mitochondrial dysfunction[6][7][8].

Q3: How potent and selective is **IP6K2-IN-2**?

A3: **IP6K2-IN-2** is a potent inhibitor of IP6K2. However, it also shows significant activity against IP6K1. It is important to consider this lack of high selectivity when interpreting experimental results.

Kinase	IC50 (μM)
IP6K2	0.58
IP6K1	0.86
IP6K3	3.08

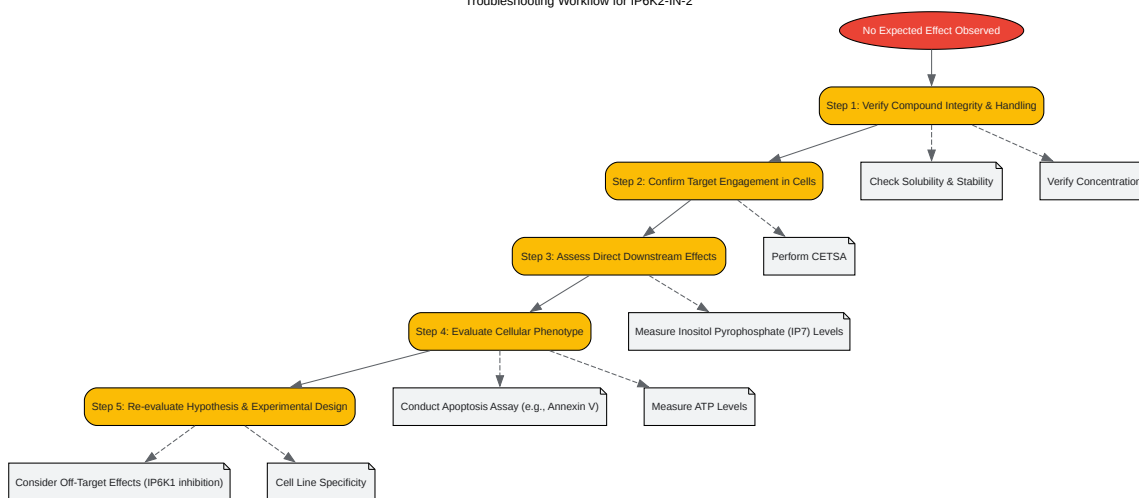
Data from MedChemExpress product information.

Troubleshooting Guide: IP6K2-IN-2 Not Showing Expected Effect in Cells

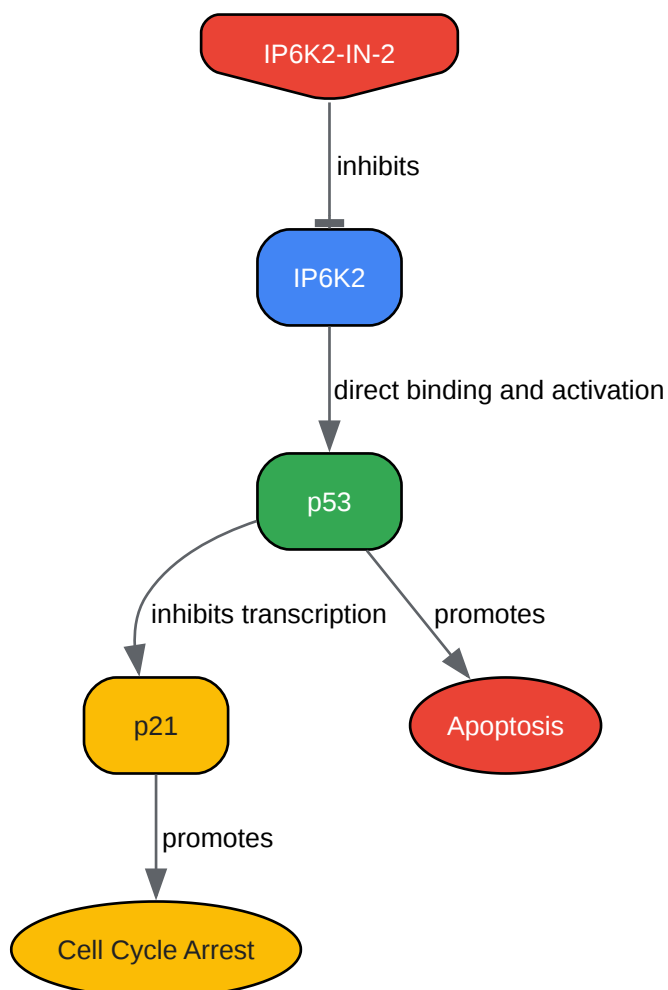
This guide provides a step-by-step approach to identify and resolve common issues encountered when using **IP6K2-IN-2** in cell-based assays.

Diagram: Troubleshooting Workflow

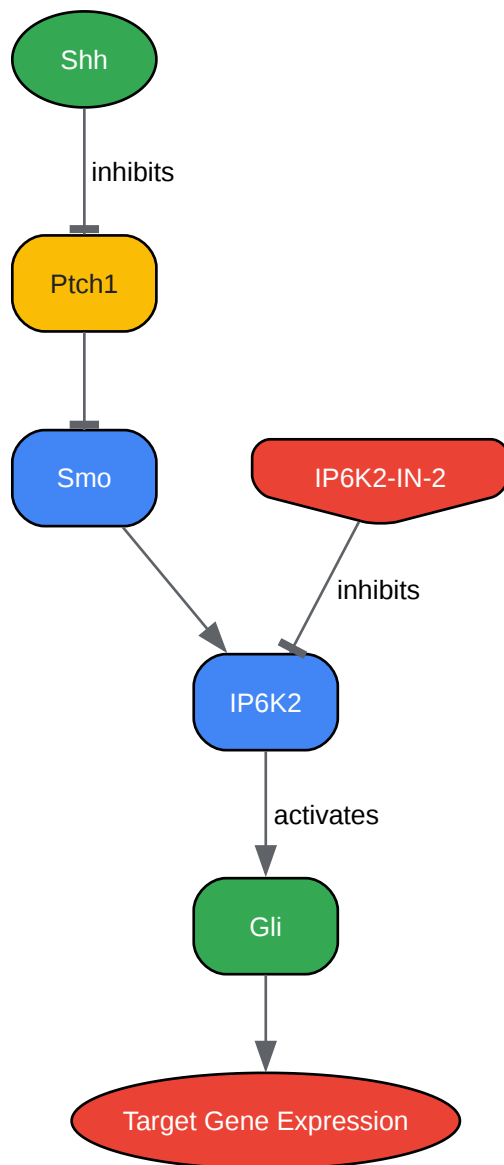
Troubleshooting Workflow for IP6K2-IN-2



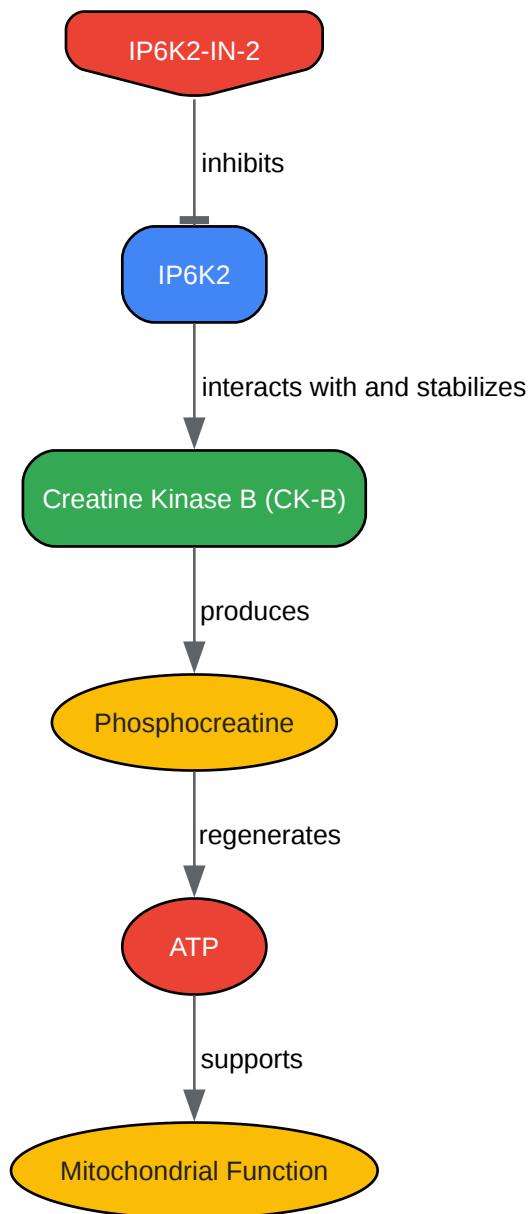
IP6K2 in Apoptosis Signaling



IP6K2 in Hedgehog Signaling



IP6K2 in Cellular Energy Metabolism



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